

Application Notes and Protocols for Lanatoside B Stock Solution Preparation

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Compound of Interest

Compound Name: Lanatoside B

Cat. No.: B190427

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Introduction

Lanatoside B is a cardiac glycoside derived from the leaves of the woolly foxglove plant, *Digitalis lanata*.^[1] It belongs to a class of organic compounds known for their potent effects on the cardiovascular system. The primary mechanism of action for **Lanatoside B** is the inhibition of the Na⁺/K⁺ ATPase enzyme.^[1] This inhibition leads to an increase in intracellular calcium levels, which in turn enhances myocardial contractility.^[1] Consequently, **Lanatoside B** has been utilized in the treatment of heart conditions such as congestive heart failure and atrial fibrillation.^{[1][2]} Due to its narrow therapeutic index, precise and accurate preparation of solutions is critical for experimental reproducibility and safety.^[1]

These application notes provide detailed protocols for the preparation, storage, and handling of **Lanatoside B** stock solutions for research purposes.

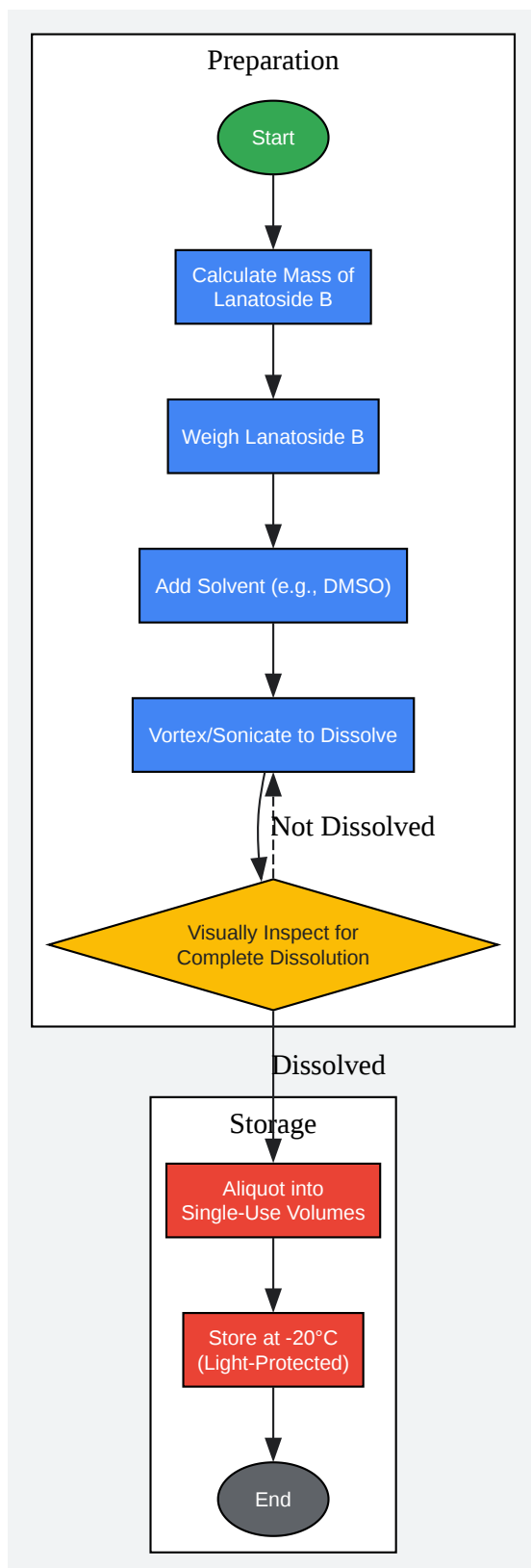
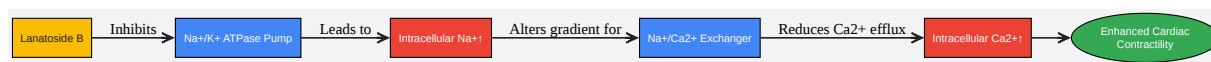
Physicochemical Properties

A summary of the key physicochemical properties of **Lanatoside B** is presented in the table below. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	References
Molecular Formula	C49H76O20	[2][3]
Molecular Weight	985.12 g/mol	[2][4]
CAS Number	17575-21-2	[3]
Appearance	Powder, Off-White	[3][5]
Melting Point	245-248°C	[2][5]
Solubility	Soluble in Methanol (1:20), Ethanol (1:40), Chloroform (1:5600), DMSO, Dichloromethane, Ethyl Acetate, Acetone. Insoluble in water.	[2][6][7][8]
Storage	Desiccate at -20°C for long-term storage. Can be stored at <+8°C in a dry, dark place.	[7][9]

Mechanism of Action: Na⁺/K⁺ ATPase Inhibition

Lanatoside B exerts its cardiotonic effects by inhibiting the Na⁺/K⁺ ATPase pump in cardiac muscle cells. This pump is responsible for maintaining the electrochemical gradients of sodium and potassium ions across the cell membrane. Inhibition of this pump leads to an accumulation of intracellular sodium, which in turn affects the Na⁺/Ca²⁺ exchanger, leading to an increase in intracellular calcium concentration and enhanced cardiac contractility.



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